

# Cadmium Sulfate Octahydrate: A Comprehensive Safety and Handling Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	cadmium(2+);sulfate;octahydrate	
Cat. No.:	B090749	Get Quote

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This technical guide provides an in-depth overview of the safety information for cadmium sulfate octahydrate, tailored for researchers, scientists, and drug development professionals. The following sections detail the hazardous properties, toxicological data, and emergency procedures associated with this compound, presented in a clear and actionable format.

### Section 1: Hazard Identification and Classification

Cadmium sulfate octahydrate is classified as a highly toxic substance with significant health and environmental hazards. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for understanding these risks.

Table 1: GHS Classification for Cadmium Sulfate Octahydrate[1][2]



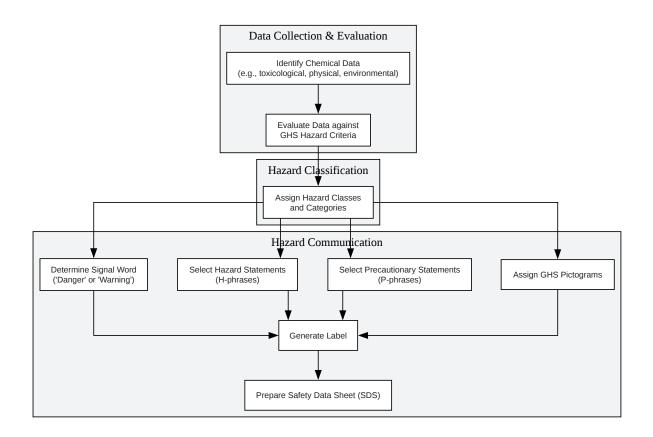
Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Acute Toxicity, Inhalation	Category 2	H330: Fatal if inhaled
Germ Cell Mutagenicity	Category 1B	H340: May cause genetic defects
Carcinogenicity	Category 1B	H350: May cause cancer
Reproductive Toxicity	Category 1B	H360: May damage fertility or the unborn child
Specific Target Organ Toxicity (Repeated Exposure)	Category 1	H372: Causes damage to organs through prolonged or repeated exposure
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Chronic Hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects

The signal word for cadmium sulfate octahydrate is Danger.[1]

# **GHS Classification and Labeling Workflow**

The following diagram illustrates the logical process for classifying and labeling a chemical substance like cadmium sulfate octahydrate according to GHS guidelines.





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GHS Classification and Labeling Workflow

# **Section 2: Toxicological Information**

The primary route of acute exposure is through ingestion and inhalation. Chronic exposure can lead to severe damage to the kidneys, liver, and lungs.[3][4]

Table 2: Acute Toxicity Data



Route of Exposure	Species	Value
Oral	Dog	LD50: 27 mg/kg

LD50: Lethal Dose, 50%. The dose of a substance that is lethal to 50% of the test population.

# Experimental Protocol: Acute Oral Toxicity (LD50) Determination (OECD Guideline 423)

The acute oral toxicity of cadmium sulfate octahydrate is determined using a stepwise procedure with a small number of animals. The method is designed to classify the substance based on its lethal dose and provide information on its hazardous properties.

#### Methodology:

- Animal Selection: Healthy, young adult rodents of a single sex (typically females) are used.
- Housing and Fasting: Animals are housed in suitable cages and fasted (food, but not water, is withheld) overnight before dosing.
- Dose Administration: The substance is administered orally in a single dose via gavage. The
  initial dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body
  weight).
- Stepwise Procedure:
  - A small group of animals (typically 3) is dosed at the starting level.
  - The outcome (mortality or survival) determines the next step.
  - If mortality occurs, the next dose level is lower. If no mortality occurs, a higher dose level is used in a subsequent group of animals.
- Observation Period: Animals are observed for up to 14 days for signs of toxicity and mortality. Body weight is recorded weekly.



Data Analysis: The results are used to classify the substance according to the GHS
categories for acute oral toxicity. The LD50 is estimated based on the dose levels at which
mortality is observed.

# **Section 3: Emergency Procedures**

In the event of an accidental release or exposure, prompt and appropriate action is crucial.

#### **First-Aid Measures**

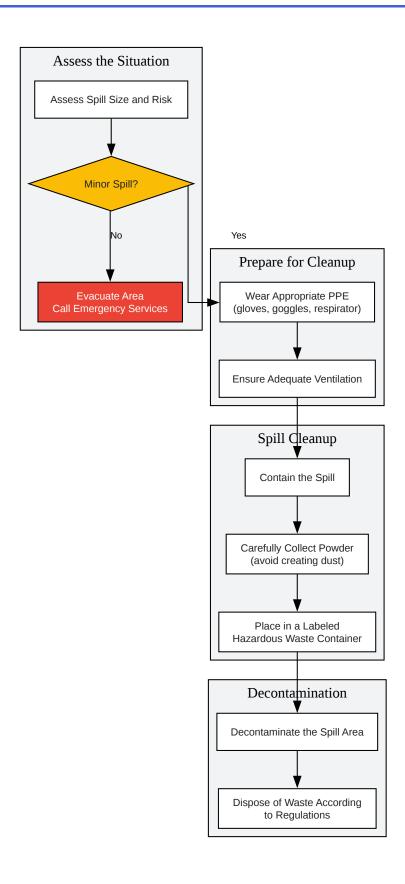
Table 3: First-Aid Measures for Cadmium Sulfate Octahydrate Exposure[3][4]

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. If the victim is not breathing, perform artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

# **Accidental Release Measures: Spill Cleanup Workflow**

A spill of cadmium sulfate octahydrate must be handled with extreme caution due to its high toxicity. The following workflow outlines the general procedure for a minor laboratory spill. For major spills, evacuate the area and contact emergency services.





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Workflow for a Minor Chemical Spill



## **Section 4: Handling and Storage**

Handling: Use this substance only in a chemical fume hood. Do not breathe dust. Avoid contact with eyes, skin, and clothing. Wash hands thoroughly after handling.[3]

Storage: Store in a tightly closed container. Store in a cool, dry, well-ventilated area away from incompatible substances.

# **Section 5: Personal Protective Equipment**

To minimize exposure, the following personal protective equipment (PPE) should be worn when handling cadmium sulfate octahydrate:

- Eye Protection: Chemical splash goggles.
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[1]
- Respiratory Protection: A NIOSH/MSHA-approved respirator is required when handling this substance. Use a self-contained breathing apparatus (SCBA) in case of emergency.

This guide is intended to provide essential safety information. Always refer to the complete Safety Data Sheet (SDS) for cadmium sulfate octahydrate before use and ensure that all personnel are adequately trained in its safe handling and emergency procedures.

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# References

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